

9,12,13-Trihydroxy-10-octadecenoic acid proper disposal procedures

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Compound of Interest

Compound Name: 9,12,13-Trihydroxy-10-octadecenoic acid

Cat. No.: B1242603

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Proper Disposal of 9,12,13-Trihydroxy-10-octadecenoic Acid

For researchers, scientists, and drug development professionals, the proper disposal of **9,12,13-Trihydroxy-10-octadecenoic acid** is crucial for maintaining laboratory safety and environmental compliance. This document provides essential, immediate safety and logistical information, including operational and disposal plans.

Based on available safety data, **9,12,13-Trihydroxy-10-octadecenoic acid** is not classified as a hazardous substance.^[1] Consequently, it is not considered hazardous waste.^[1] However, it is imperative to adhere to local regulations and standard laboratory safety practices when handling and disposing of this compound.

General Safety Precautions

Before handling **9,12,13-Trihydroxy-10-octadecenoic acid**, it is important to observe the usual precautions for handling chemicals.^[1] This includes wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses. Avoid spillage, inhalation, and contact with eyes and skin.^[1]

Step-by-Step Disposal Protocol

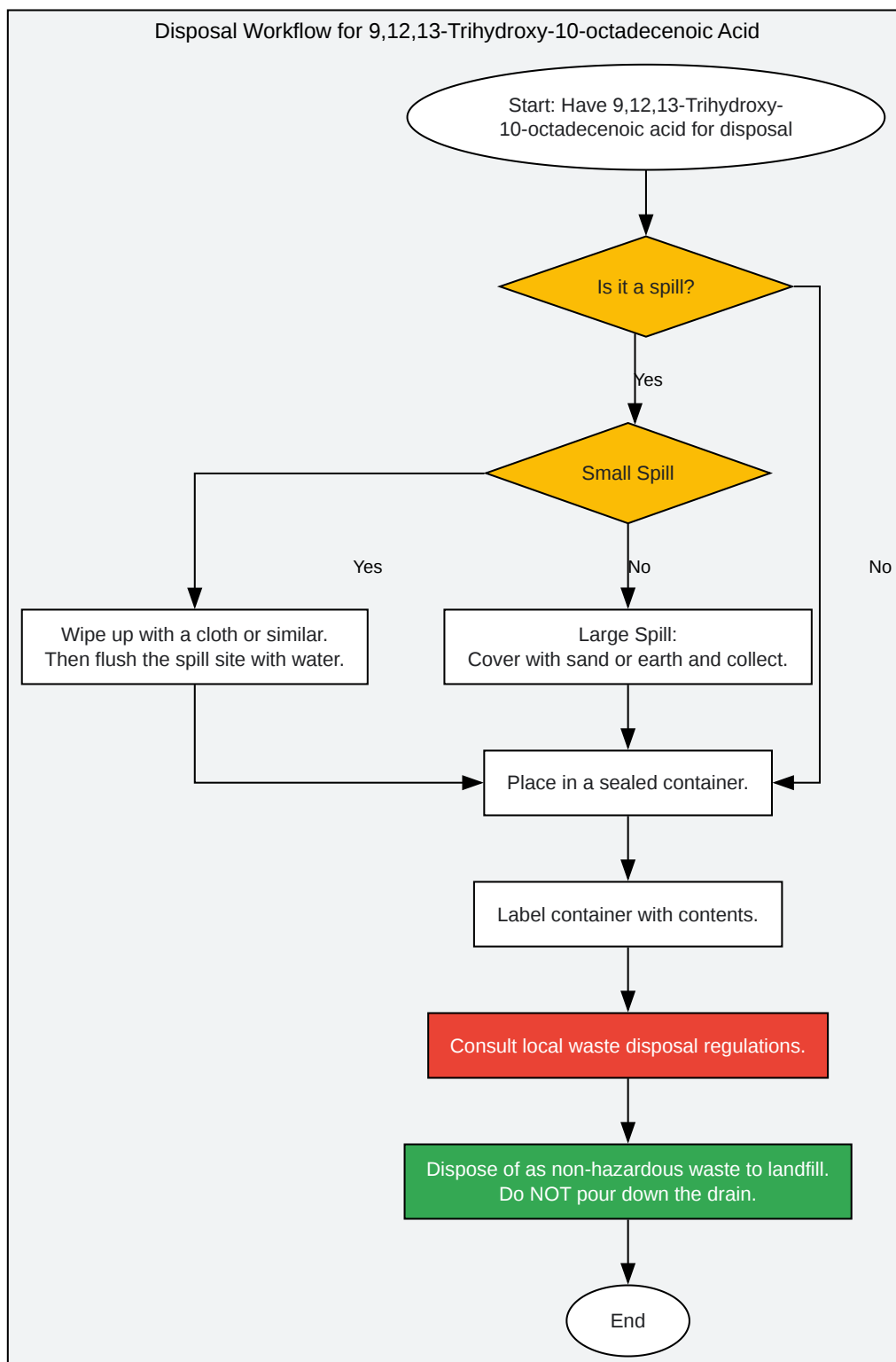
- Consult Local Regulations: Always consult your institution's and region's specific waste disposal regulations before proceeding.^[1] Local guidelines may have specific requirements for non-hazardous chemical waste.
- Containment of Spills:
 - Small Spills: For minor spills, absorb the material with an inert material such as a cloth, sand, or earth.^[1] After absorption, clean the spill area with water.^[1]
 - Large Spills: For larger quantities, first contain the spill by covering it with sand or earth.^[1] Then, collect the absorbed material into a suitable container for disposal.^[1]
- Waste Collection:
 - Place the waste material, including any contaminated absorbent materials, into a well-sealed container to prevent leakage.
 - Label the container clearly with the name of the chemical: "**9,12,13-Trihydroxy-10-octadecenoic acid**".
- Final Disposal:
 - Landfill: The recommended disposal method for this product is to send it to a landfill.^[1] This product is not typically recycled.^[1]
 - Avoid Sewer Disposal: Do not discharge this product into the sewer system.^[1]

Disposal Summary Table

Waste Type	Container	Labeling	Disposal Method
Unused 9,12,13-Trihydroxy-10-octadecenoic acid	Sealed, leak-proof container	"Waste 9,12,13-Trihydroxy-10-octadecenoic acid"	Landfill
Spill cleanup materials (absorbent)	Sealed, leak-proof container	"Waste: Spill cleanup of 9,12,13-Trihydroxy-10-octadecenoic acid"	Landfill

Disposal Workflow

Disposal Workflow for 9,12,13-Trihydroxy-10-octadecenoic Acid



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Caption: Disposal decision workflow for **9,12,13-Trihydroxy-10-octadecenoic acid**.

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References

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